

Application Notes: Barium Nitrate Solution for Wet Chemistry Techniques

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Compound of Interest

Compound Name: Barium nitrate

Cat. No.: B159605

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Introduction

Barium nitrate, $\text{Ba}(\text{NO}_3)_2$, is an inorganic salt composed of barium and nitrate ions. In its solid form, it appears as white crystals and is soluble in water.[1] **Barium nitrate** solutions are a key reagent in various wet chemistry techniques, primarily due to the reactivity of the barium cation (Ba^{2+}). This document provides detailed protocols for the preparation of **barium nitrate** solutions and outlines their applications, safety procedures, and handling guidelines for research and development professionals. As a strong oxidizer, **barium nitrate** and its solutions must be handled with care.[2][3][4]

Applications in Wet Chemistry

- **Qualitative Analysis of Ions:** The most common application of **barium nitrate** solution is in the qualitative analysis to test for sulfate ions (SO_4^{2-}). [5][6] When an acidified **barium nitrate** solution is added to a sample containing sulfate ions, a dense white precipitate of barium sulfate (BaSO_4) is formed, which is insoluble in acids. [5] The initial acidification, typically with dilute nitric acid, is crucial to prevent the precipitation of other barium salts like barium carbonate, which would lead to false-positive results. [5][7]
- **Synthesis of Barium Compounds:** **Barium nitrate** solutions serve as a precursor for the synthesis of other barium-containing materials. For instance, it can be used to produce barium oxide (BaO) through thermal decomposition. [2][8]

- Industrial and Specialized Applications: Aqueous **barium nitrate** is used to deposit barium oxide on supports like high-surface-area gamma alumina for applications in controlling emissions from combustion engines.^{[8][9]} It also finds use in the manufacturing of ceramics and green-signal fireworks.^{[8][10]}

Quantitative Data

The following table summarizes the key physical and chemical properties of **barium nitrate**.

Property	Value	Citations
Molar Mass	261.35 g/mol	^[3]
Appearance	White crystals or crystalline powder	^[4]
Density	3.24 g/cm ³	^[4]
Melting Point	592 °C (decomposes)	^[4]
Solubility in Water	4.95 g/100 mL (0 °C)	
	10.5 g/100 mL (25 °C)	
	34.4 g/100 mL (100 °C)	
pH of Solution	5.0 - 8.0 (for a 5% aqueous solution)	^[4]

Experimental Protocols

Protocol 1: Preparation of 1 L of 0.1 M Barium Nitrate Solution

This protocol details the procedure for preparing a 1-liter solution of 0.1 molar (M) **barium nitrate**.

Materials and Equipment:

- Barium nitrate** ($\text{Ba}(\text{NO}_3)_2$) solid, ACS grade or higher

- Distilled or deionized water
- 1000 mL volumetric flask with stopper
- Analytical balance
- Weighing paper or boat
- Glass beaker (e.g., 250 mL)
- Glass stirring rod
- Funnel
- Wash bottle with distilled/deionized water
- Personal Protective Equipment (PPE): safety goggles, nitrile gloves, lab coat

Calculations:

To prepare a 0.1 M solution, the required mass of **barium nitrate** is calculated as follows:

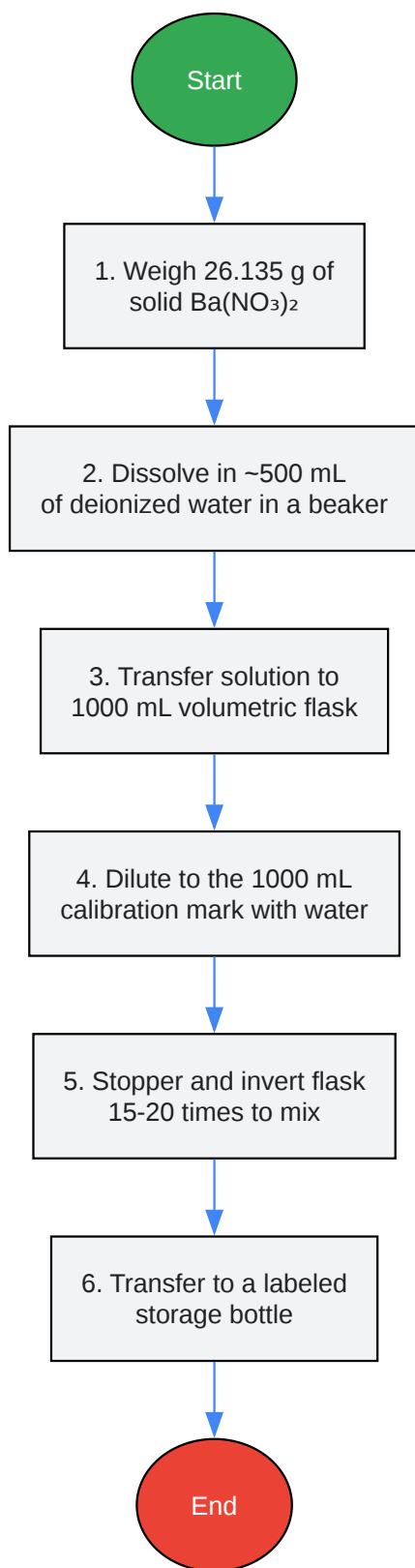
- Molar Mass of $\text{Ba}(\text{NO}_3)_2$: 261.35 g/mol
- Desired Molarity: 0.1 mol/L
- Volume: 1 L
- Mass = Molarity \times Volume \times Molar Mass
- Mass = $0.1 \text{ mol/L} \times 1 \text{ L} \times 261.35 \text{ g/mol} = 26.135 \text{ g}$ [\[11\]](#)

Procedure:

- Weighing: Accurately weigh out 26.135 g of solid **barium nitrate** using an analytical balance. [\[11\]](#)
- Dissolving: Transfer the weighed **barium nitrate** into a clean 250 mL beaker. Add approximately 400-500 mL of distilled or deionized water.

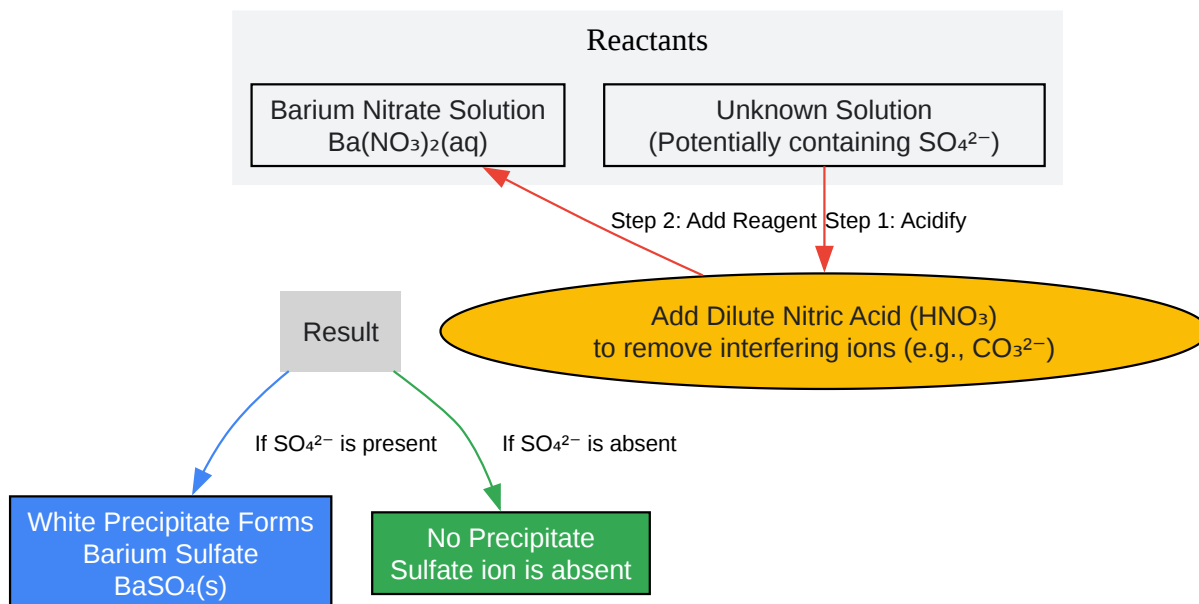
- **Stirring:** Stir the mixture with a glass rod until the **barium nitrate** is completely dissolved. Gentle heating can be applied to expedite dissolution if necessary, but the solution must be cooled to room temperature before proceeding.
- **Transfer:** Carefully transfer the dissolved solution into a 1000 mL volumetric flask using a funnel.
- **Rinsing:** Rinse the beaker, stirring rod, and funnel with small amounts of distilled water, transferring the rinsings into the volumetric flask to ensure no solute is lost.
- **Dilution:** Add distilled water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Stopper the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and homogeneous.
- **Storage:** Transfer the prepared solution to a clean, dry, and clearly labeled storage bottle.^[11] Store in a cool, dry, and well-ventilated area away from combustible materials.^{[3][12]}

Visualizations



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Caption: Workflow for preparing a 0.1 M **barium nitrate** solution.



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Caption: Reaction pathway for the qualitative test of sulfate ions.

Safety, Handling, and Disposal

Safety Precautions:

Barium nitrate is toxic if ingested or inhaled and can cause irritation to the skin and eyes.[3][12][13] It is also a strong oxidizing agent and may cause fire or explosion when in contact with combustible materials.[4][13]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling **barium nitrate** and its solutions.[12]
- Ventilation: Handle the solid powder and concentrated solutions in a well-ventilated area or under a chemical fume hood to minimize inhalation risk.[3][14]
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.[3][12]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[13][14]
- Skin Contact: Remove contaminated clothing and wash the affected skin area thoroughly with soap and water.[14]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[13][14] If available, administration of a sodium sulfate solution can help precipitate the toxic barium ions as insoluble barium sulfate.[14]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[13][14]

Storage and Stability:

- Storage Conditions: Store **barium nitrate** solutions in tightly sealed, properly labeled containers.[12][14] The storage area should be cool, dry, well-ventilated, and separate from incompatible materials such as acids, reducing agents, and combustible materials.[3][4][13]
- Stability: **Barium nitrate** solutions are stable under normal storage conditions.[3][15] The shelf life is generally considered indefinite if stored properly.[3][13]

Waste Disposal:

- Regulations: **Barium nitrate** waste is considered hazardous.[12] All disposal must be conducted in accordance with local, state, and federal regulations.
- Procedure: Collect waste **barium nitrate** solutions in a designated, sealed, and labeled hazardous waste container. Do not mix with other waste streams unless compatible. Arrange for disposal through a licensed hazardous waste management company.[12]

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